

Levothyroxine Analysis by HPLC-MS/MS: A Technical Support Center

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Compound of Interest

Compound Name: *Levothyroxine-d3*

Cat. No.: *B15598109*

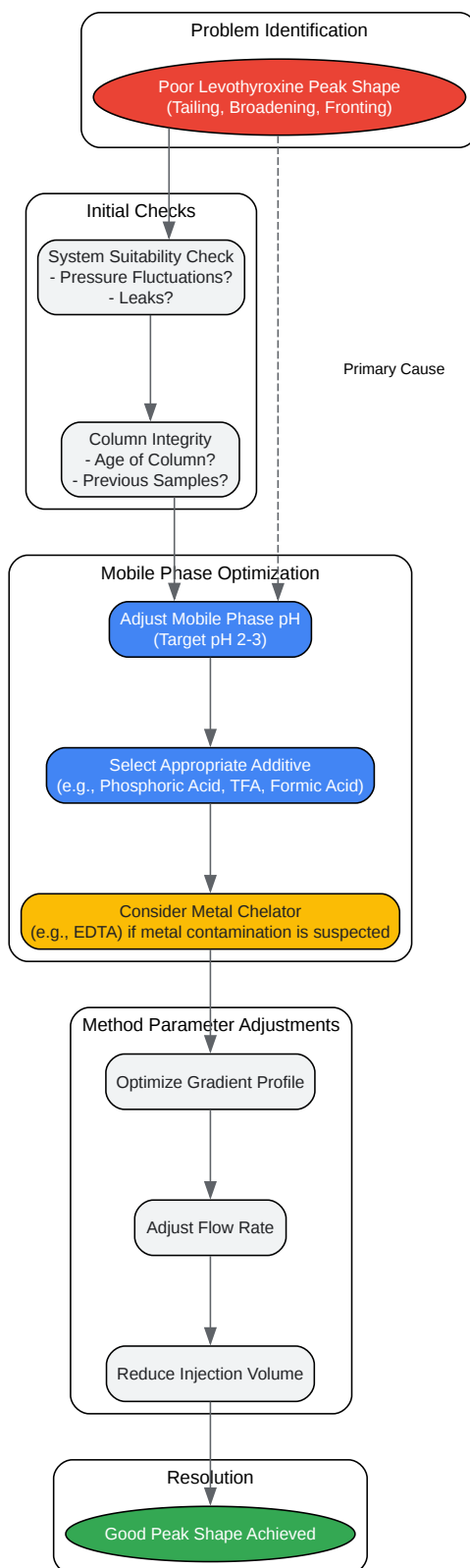
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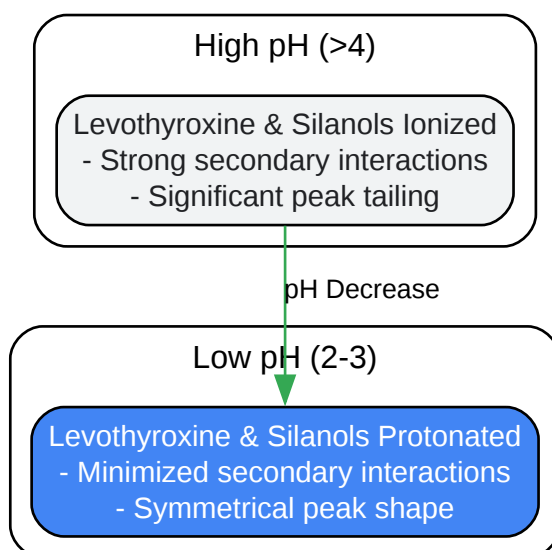
Welcome to the technical support center for the analysis of levothyroxine using High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS/MS). This resource provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome common challenges, with a primary focus on addressing poor peak shape.

Troubleshooting Guide: Addressing Poor Peak Shape for Levothyroxine

Poor peak shape, including tailing, fronting, and broadening, can significantly compromise the accuracy and precision of levothyroxine quantification. This guide provides a systematic approach to diagnosing and resolving these issues.

Diagram: Troubleshooting Workflow for Poor Peak Shape





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